

Essential Safety and Logistical Information for Handling GSK6853

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Compound of Interest

Compound Name: GSK6853

Cat. No.: B15570549

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical compounds such as **GSK6853**, a selective inhibitor of the BRPF1 bromodomain.^{[1][2][3]} Adherence to proper personal protective equipment (PPE) protocols, handling procedures, and disposal plans is critical to minimize risks and ensure a safe research environment.

Personal Protective Equipment (PPE)

When working with **GSK6853**, it is essential to use appropriate personal protective equipment. The following table summarizes the recommended PPE based on standard laboratory safety guidelines for handling chemical compounds.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal use with adequate ventilation. Use a NIOSH-approved respirator if ventilation is inadequate or if handling large quantities.

Chemical and Physical Properties

GSK6853 is a crystalline solid.[4] Understanding its solubility is crucial for preparing stock solutions and conducting experiments.

Solvent	Solubility
Dimethyl sulfoxide (DMSO)	25 mg/mL[4], 81 mg/mL[2]
Ethanol	30 mg/mL[4]
Dimethylformamide (DMF)	30 mg/mL
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL

Note: The solubility of **GSK6853** in DMSO may be affected by moisture. It is recommended to use fresh DMSO.[2]

Storage and Stability

Proper storage is vital to maintain the integrity of **GSK6853**.

Condition	Storage Temperature	Duration
Powder	-20°C	3 years
Stock Solution in DMSO	-80°C	2 years
-20°C	1 year	

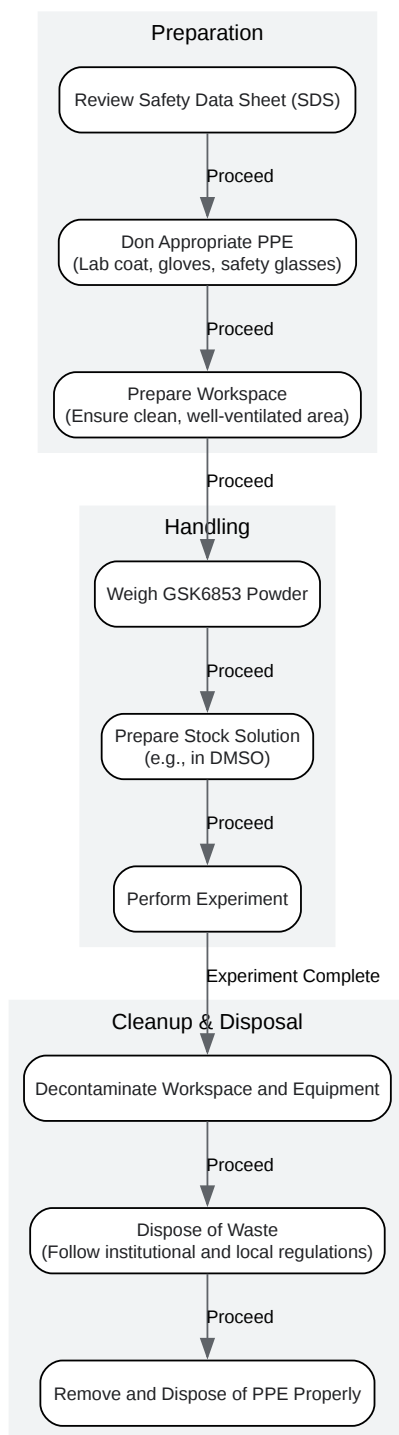
It is not recommended to store the solution for long-term use; it should be used as soon as possible after preparation.[4]

Operational and Disposal Plans

A clear, step-by-step workflow ensures that **GSK6853** is handled safely from receipt to disposal.

Experimental Workflow for Handling GSK6853

Safe Handling Workflow for GSK6853

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Caption: A flowchart outlining the key steps for the safe handling of **GSK6853** in a laboratory setting.

Disposal Plan

All waste materials contaminated with **GSK6853** should be disposed of in accordance with institutional, local, state, and federal regulations.^[5] This includes any unused material, contaminated consumables (e.g., pipette tips, tubes), and personal protective equipment. Waste should be collected in a designated, properly labeled hazardous waste container. Avoid pouring chemical waste down the drain. If you are unsure about the proper disposal procedures, consult your institution's Environmental Health and Safety (EHS) department.

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